

5-Iodoindolin-2-one chemical properties and structure elucidation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **5-Iodoindolin-2-one**

Cat. No.: **B064591**

[Get Quote](#)

An In-depth Technical Guide on **5-Iodoindolin-2-one**: Chemical Properties and Structure Elucidation

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structural elucidation of **5-Iodoindolin-2-one**, a key heterocyclic building block in medicinal chemistry and organic synthesis. The document details its physicochemical characteristics, spectroscopic profile, and crystallographic analysis, offering valuable insights for researchers engaged in drug discovery and development.

Chemical and Physical Properties

5-Iodoindolin-2-one, also known as 5-iodo-2-oxindole, is a solid organic compound.[1][2] Its core structure consists of a bicyclic indolin-2-one system with an iodine atom substituted at the 5th position of the benzene ring. This iodine substituent makes it a valuable intermediate for introducing further molecular complexity through various cross-coupling reactions. The compound typically appears as a white to beige solid with a peculiar odor.[1] For safe handling, it should be stored at room temperature in a dark place under an inert atmosphere.[3]

Key physicochemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	193354-13-1	[1] [2]
Molecular Formula	C ₈ H ₆ INO	[2] [4]
Molecular Weight	259.04 g/mol	[2]
IUPAC Name	5-iodo-1,3-dihydro-2H-indol-2-one	
Melting Point	175-178 °C	[1]
Boiling Point	382.8 ± 42.0 °C (at 760 mmHg)	[1]
Density	1.9 ± 0.1 g/cm ³	[1]
Exact Mass	258.94941 Da	[2]
Solubility	Insoluble in water; Soluble in ether and chloroform	[1]
Physical Form	Solid	[1]
Topological Polar Surface Area	29.1 Å ²	[2]

Structure Elucidation

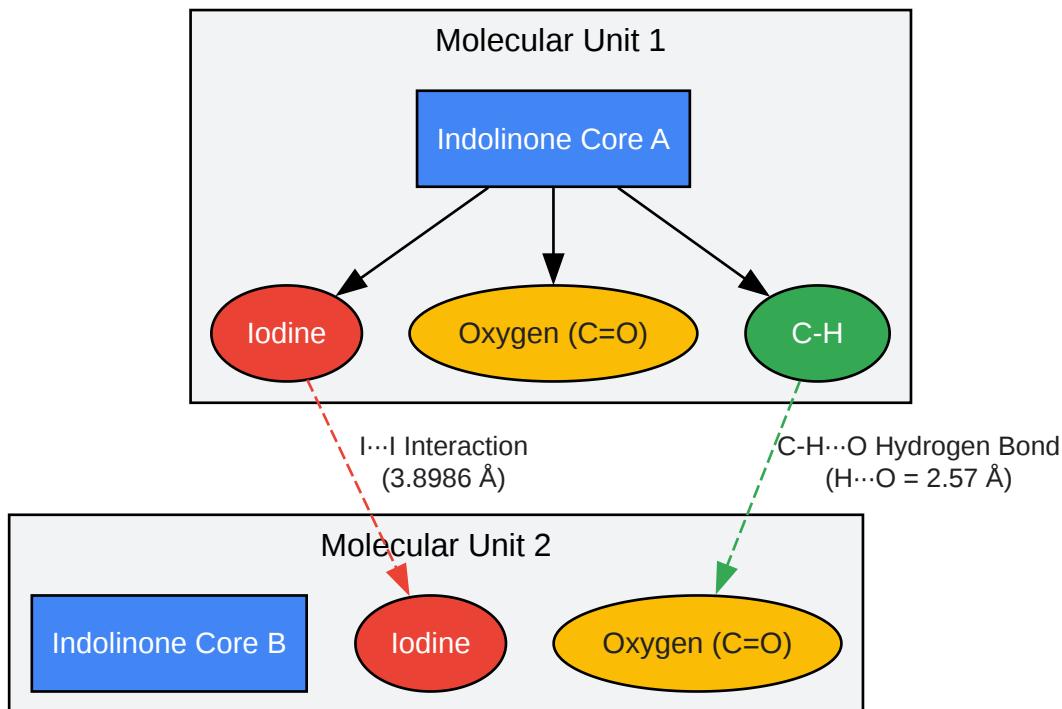
The definitive structure of **5-iodoindolin-2-one** is established through a combination of spectroscopic methods and X-ray crystallography. While detailed spectral data for the parent compound is not widely published, analysis of its derivatives and fundamental spectroscopic principles allow for a thorough structural characterization.

X-ray Crystallography

Single-crystal X-ray diffraction provides unambiguous proof of structure, including bond lengths, bond angles, and intermolecular interactions. A detailed crystallographic study has been performed on a closely related derivative, **1-ethyl-5-iodoindolin-2-one**.[\[5\]](#)[\[6\]](#)[\[7\]](#)

The study reveals that the indolinone core is virtually planar.[\[7\]](#) Key structural features in the crystal lattice include C—H···O hydrogen bonds and I···I short contacts[\[5\]](#)[\[8\]](#), which organize

the molecules into a one-dimensional zigzag chain.[6][7] The presence of these I···I interactions is noted to promote non-centrosymmetric packing in the crystal structure.[7]



[Click to download full resolution via product page](#)

Key intermolecular interactions in iodoindolinone crystals.

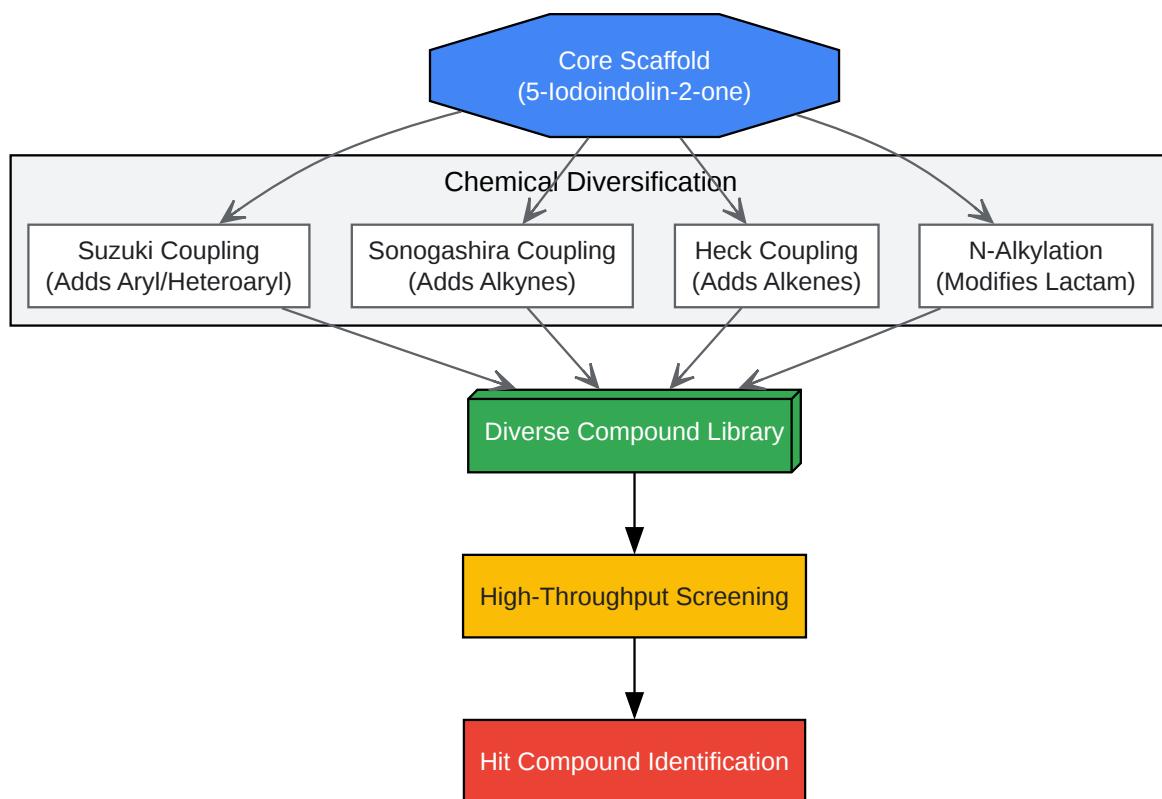
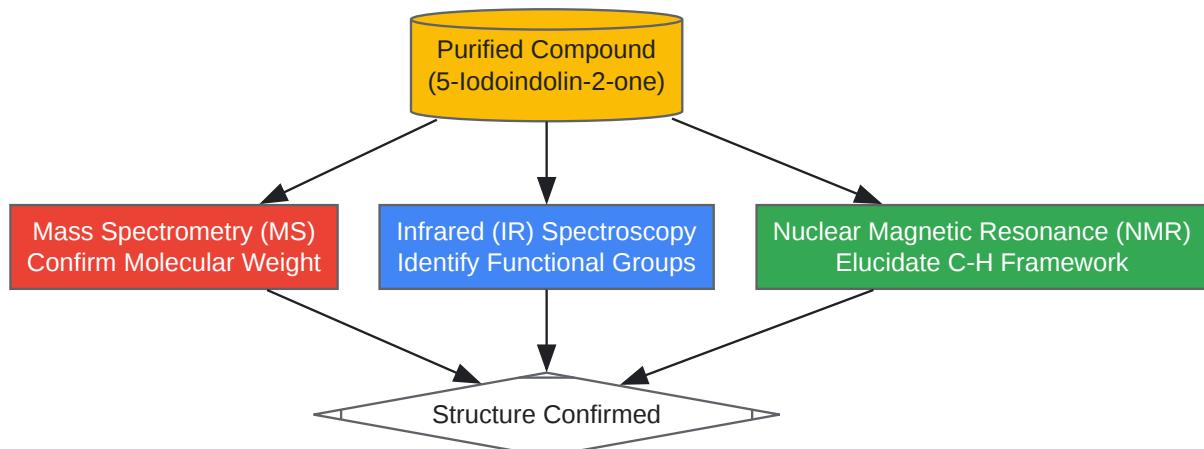
A representative protocol for obtaining single crystals suitable for X-ray diffraction, based on the synthesis of **1-ethyl-5-iodoindolin-2-one**, is as follows:[5][7]

- **Dissolution:** Dissolve the purified compound in a suitable solvent, such as chloroform (CHCl_3).
- **Evaporation:** Allow the solvent to evaporate slowly and undisturbed at room temperature.
- **Crystal Formation:** Over time, single crystals will form as the solution becomes supersaturated.
- **Data Collection:** Mount a suitable crystal on a diffractometer. Collect diffraction data, typically using $\text{Mo K}\alpha$ radiation.

- Structure Refinement: Process the collected data and refine the crystal structure using appropriate software packages.

Spectroscopic Analysis

A general workflow for the spectroscopic characterization of a synthesized intermediate like **5-Iodoindolin-2-one** is depicted below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. biosynce.com [biosynce.com]
- 2. 5-Iodoindolin-2-one | C8H6INO | CID 9838045 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 193354-13-1|5-Iodoindolin-2-one|BLD Pharm [bldpharm.com]
- 4. 5-Iodoindolin-2-one [aromalake.com]
- 5. journals.iucr.org [journals.iucr.org]
- 6. journals.iucr.org [journals.iucr.org]
- 7. Crystal structure of 1-ethyl-5-iodoindolin-2-one - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Crystal structure of 1-ethyl-5-iodo-indolin-2-one - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [5-Iodoindolin-2-one chemical properties and structure elucidation]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b064591#5-iodoindolin-2-one-chemical-properties-and-structure-elucidation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com